

# (2-Bromo-4,6-dimethylphenoxy)acetic acid

## molecular weight

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### Compound of Interest

Compound Name: (2-Bromo-4,6-dimethylphenoxy)acetic acid

Cat. No.: B1330757

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### An In-depth Technical Guide on (2-Bromo-4,6-dimethylphenoxy)acetic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the physicochemical properties of **(2-Bromo-4,6-dimethylphenoxy)acetic acid**, a compound of interest in various research and development applications. The information is presented to be a valuable resource for professionals in the fields of chemistry, pharmacology, and materials science.

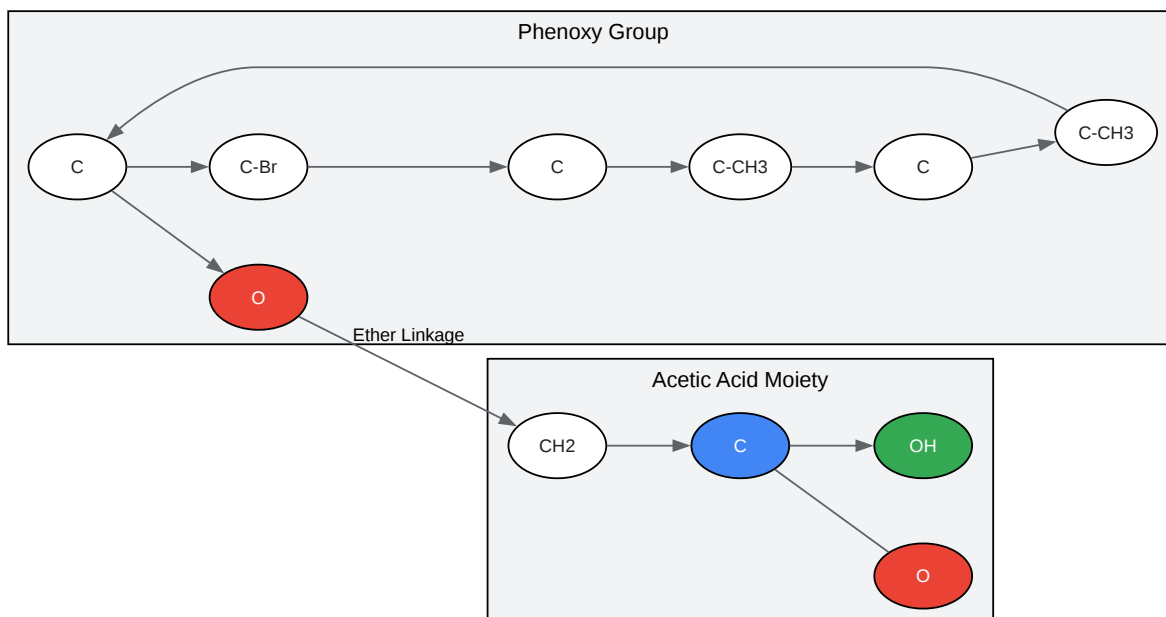
## Molecular Properties

The fundamental molecular characteristics of **(2-Bromo-4,6-dimethylphenoxy)acetic acid** are summarized below. These values are critical for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>3</sub> [1]
Molecular Weight	259.10 g/mol [1]
CAS Number	38206-98-3[1]

## Structural Information

The molecular structure of **(2-Bromo-4,6-dimethylphenoxy)acetic acid** is key to understanding its chemical reactivity and biological interactions. The logical relationship of its constituent atoms is depicted in the following diagram.



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Caption: Molecular structure of **(2-Bromo-4,6-dimethylphenoxy)acetic acid**.

## Experimental Considerations

When working with **(2-Bromo-4,6-dimethylphenoxy)acetic acid**, it is crucial to adhere to standard laboratory safety protocols. For accurate experimental results, the purity of the compound should be verified, and it should be stored under appropriate conditions to prevent degradation. For quantitative analysis, precise measurement of the compound's mass is essential, and the molecular weight provided in this guide should be used for all stoichiometric calculations.

This guide is intended for research use only and is not for diagnostic or therapeutic use.

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## References

- 1. scbt.com [scbt.com]
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